

Application Note: Quantification of 1-Oleoyl-3-palmitoylglycerol by LC-MS/MS

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Compound of Interest

Compound Name: 1-Oleoyl-3-palmitoylglycerol

Cat. No.: B1263825

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Oleoyl-3-palmitoylglycerol (OPG) is a diacylglycerol (DAG) that plays a role as an intermediate in lipid metabolism. The accurate quantification of specific DAG isomers like OPG in biological matrices is crucial for understanding their physiological and pathological roles. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as a powerful analytical technique for the sensitive and specific quantification of lipids.^{[1][2][3]} This application note provides a detailed protocol for the quantification of OPG using LC-MS/MS, intended for researchers, scientists, and professionals in drug development.

Experimental Protocols

This section outlines the detailed methodology for the quantification of OPG in a biological matrix.

Sample Preparation: Lipid Extraction

A common method for extracting lipids from biological samples is a modified Bligh-Dyer extraction.

- **Homogenization:** Homogenize the tissue or biofluid sample in a mixture of chloroform and methanol (1:2, v/v).

- **Phase Separation:** Add chloroform and water to the homogenate to achieve a final solvent ratio of chloroform:methanol:water (2:2:1.8, v/v/v) to induce phase separation.
- **Lipid Extraction:** Vigorously mix and centrifuge the sample. The lower organic phase, containing the lipids, is carefully collected.
- **Drying and Reconstitution:** Evaporate the organic solvent under a stream of nitrogen. Reconstitute the dried lipid extract in a suitable solvent for LC-MS/MS analysis, such as methanol/chloroform (9:1, v/v).

LC-MS/MS Analysis

The following are typical LC-MS/MS parameters for the analysis of OPG.

Liquid Chromatography (LC) Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.0 x 100 mm, 3 µm particle size)[4]
Mobile Phase A	Water with 5 mM ammonium acetate[4][5]
Mobile Phase B	Acetonitrile with 5 mM ammonium acetate[4][5]
Flow Rate	0.3 mL/min[4]
Gradient	A typical gradient starts at 40% B, increases to 80% B over 10 minutes, and is then held for a few minutes before re-equilibration.[4]
Injection Volume	5-10 µL
Column Temperature	40 °C

Mass Spectrometry (MS) Conditions:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+) or Atmospheric Pressure Chemical Ionization (APCI)[2][6][7]
Precursor Ion	$[M+NH_4]^+ = m/z\ 611.5$
Product Ions	$m/z\ 339.3$ (loss of palmitic acid), $m/z\ 313.3$ (loss of oleic acid)
Collision Energy	Optimized for the specific instrument, typically in the range of 20-40 eV
Dwell Time	100 ms

Data Presentation

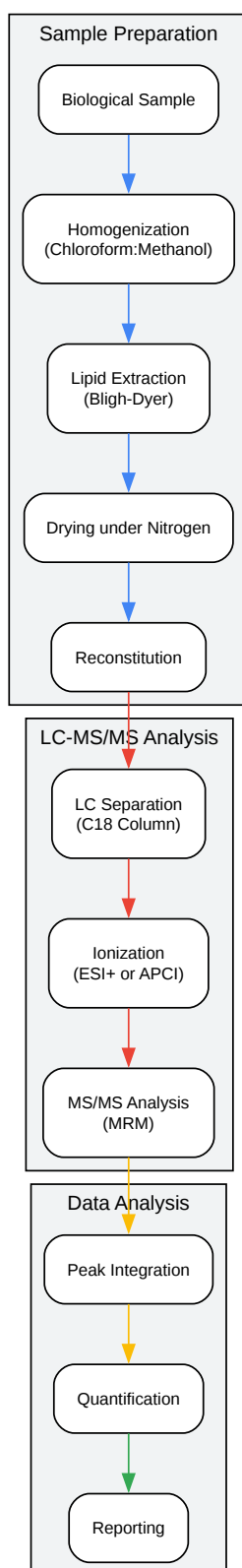
Quantitative data for OPG should be presented in a clear and structured format. The following table is an example of how to summarize quantitative results from an LC-MS/MS analysis.

Sample ID	OPG Concentration (ng/mL)	Standard Deviation	%RSD
Control 1	15.2	1.3	8.6
Control 2	16.8	1.5	8.9
Treated 1	25.4	2.1	8.3
Treated 2	28.1	2.5	8.9

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of **1-Oleoyl-3-palmitoylglycerol** by LC-MS/MS.

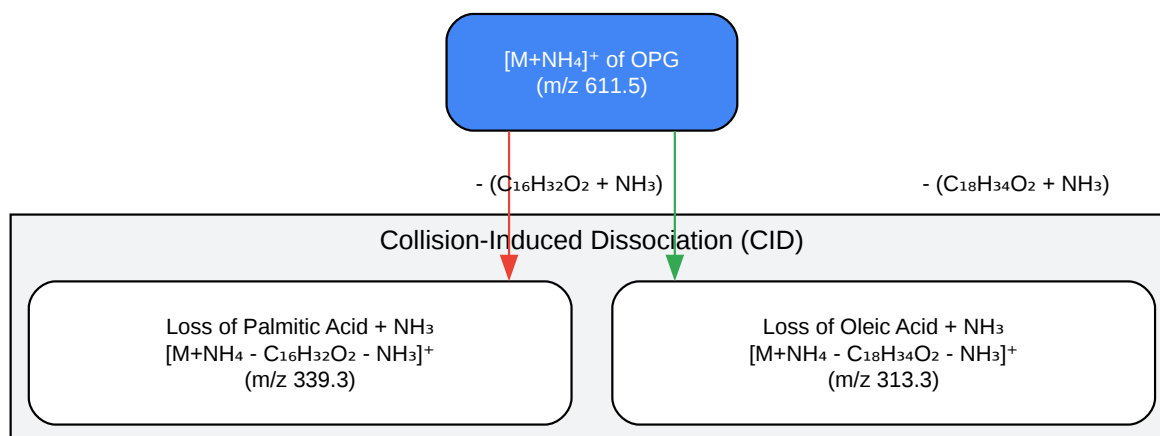


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Caption: Workflow for OPG quantification.

Fragmentation Pathway of 1-Oleoyl-3-palmitoylglycerol

The fragmentation of the $[M+NH_4]^+$ adduct of OPG in the mass spectrometer is a key aspect of its specific detection.



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Caption: OPG fragmentation pathway.

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